

Personal Protective Equipment & Safety Guide: 3-Chloro-N-methyl-N-phenylbenzamide

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Compound of Interest

Compound Name: *3-chloro-N-methyl-N-phenylbenzamide*

Cat. No.: *B250574*

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Executive Summary & Compound Profile

3-Chloro-N-methyl-N-phenylbenzamide is a halogenated benzanilide derivative commonly used as a building block in the synthesis of agrochemicals and pharmaceutical intermediates (e.g., kinase inhibitors). Due to the specific substitution pattern (chlorine at the meta position, N-methyl, and N-phenyl groups), this compound exhibits lipophilic properties that facilitate dermal absorption.

While specific toxicological dossiers for this exact CAS may be limited in public databases, the Precautionary Principle dictates that it be handled according to the hazard profiles of close structural analogues (e.g., 3-chloro-N-phenylbenzamide and N-methylbenzamide).

Chemical Identification

Property	Detail
Chemical Structure	Benzamide core, N-methyl, N-phenyl, 3-chloro substituent.[1][2][3][4]
Physical State	Solid (typically off-white to pale yellow powder).
Solubility	Low in water; soluble in organic solvents (DCM, DMSO, Methanol, Ethyl Acetate).
Key Hazard Class	Halogenated Organic Amide.

Hazard Identification (GHS Classification)

Based on Structure-Activity Relationships (SAR) of chlorinated benzanilides.[4][5]

Signal Word:WARNING

Hazard Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[3][6]
Skin Corrosion/Irritation	H315	Causes skin irritation.[7][8]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation. [7][8]
STOT - Single Exposure	H335	May cause respiratory irritation.[9]
Aquatic Toxicity	H411	Toxic to aquatic life with long-lasting effects (Common for chlorinated aromatics).

Personal Protective Equipment (PPE) Matrix

The selection of PPE must be dynamic, adjusting based on the state of matter (solid vs. solution) and the solvent used.

A. Hand Protection Strategy

Note: Amides can act as permeation enhancers for other solvents.

Operational Phase	Recommended Glove Material	Thickness	Breakthrough Time	Rationale
Dry Solid Handling	Nitrile (Disposable)	≥ 0.11 mm	> 480 min (Solid)	Nitrile provides excellent protection against dry organic solids.
Solution (Methanol/EtOH)	Nitrile (Double-gloved)	≥ 0.20 mm (Total)	> 240 min	Nitrile resists alcohols well; double gloving protects against pinholes.
Solution (DCM/Chloroform)	PVA or Silver Shield® (Laminate)	N/A (Laminate)	> 480 min	CRITICAL: Standard nitrile degrades rapidly (< 5 min) in halogenated solvents. Use Laminate liners under Nitrile. ^[10]
Solution (DMSO/DMF)	Butyl Rubber	≥ 0.30 mm	> 480 min	DMSO permeates nitrile; Butyl is required to prevent transdermal delivery of the toxin.

B. Respiratory & Eye Protection^{[5][7][9]}

- Particulate Phase (Weighing/Transfer):
 - Primary: Fume Hood (Face velocity 80–100 fpm).

- Secondary (if hood unavailable): N95 or P100 particulate respirator.
- Eye: Chemical Safety Goggles (indirect venting) to prevent dust entry.
- Liquid Phase (Reaction/Workup):
 - Primary: Fume Hood.
 - Secondary: Half-mask respirator with Organic Vapor (OV) cartridges if working with volatile solvents outside a hood.
 - Eye: Face Shield required over goggles during high-volume transfers (> 1L) or when heating.

Operational Handling Protocols

Protocol A: Safe Weighing & Transfer (Solid)

Objective: Prevent inhalation of fine particulates and static-induced dispersion.

- Engineering Control: Perform all weighing inside a Chemical Fume Hood or a Powder Weighing Station.
- Static Mitigation:
 - Use an antistatic gun or ionizer bar on the weighing boat and spatula before contact.
 - Why? Chlorinated amides can be static-prone, causing "jumping" of powder which leads to invisible surface contamination.
- Transfer:
 - Tare the vial inside the hood.
 - Transfer solid using a stainless steel spatula (avoid plastic which generates static).
 - Cap the vial immediately after mass confirmation.

- Wipe Down: Wipe the exterior of the vial with a Kimwipe dampened in methanol before removing it from the hood.

Protocol B: Reaction Setup (Inert Atmosphere)

Objective: Minimize moisture contact and solvent exposure.

- Glassware Prep: Flame-dry or oven-dry glassware; flush with Nitrogen/Argon.
- Solvent Addition:
 - Add solvent (e.g., DCM) via syringe or addition funnel to a closed system.
 - Safety Check: If using DCM, ensure you are wearing Laminate gloves (Silver Shield) under your nitrile gloves.^[10]
- Temperature Control:
 - If heating is required, use an oil bath with a thermal fuse (set 10°C above target).
 - Never use an open flame.

Emergency Response & Decontamination

Biological Exposure^{[4][5][10]}

- Eye Contact: Flush immediately with water for 15 minutes. Hold eyelids open. Do not use neutralizing agents.
- Skin Contact:
 - Blot excess liquid (do not rub, which drives chemical deeper).
 - Wash with soap and lukewarm water for 15 minutes.
 - Note: If dissolved in DMSO, seek medical evaluation immediately due to rapid absorption.
- Inhalation: Move to fresh air. If breathing is labored, provide oxygen (trained personnel only).

Spill Cleanup (Solid)[7]

- Isolate: Evacuate immediate area (10 ft radius).
- PPE: Don N95 respirator, goggles, and double nitrile gloves.
- Containment: Cover spill with wet paper towels (dampened with water) to prevent dust lofting.
- Cleanup: Scoop up damp material. Clean surface with soap/water, followed by a Methanol wipe.
- Disposal: Place all waste in a Halogenated Solid Waste container.

Waste Disposal Strategy

Proper segregation is vital due to the chlorine atom, which prohibits incineration in standard non-halogenated streams.

Waste Stream	Container Labeling	Container Type
Solid Waste	"Hazardous Waste: Solid - Halogenated Organic Amide"	Wide-mouth HDPE Jar
Liquid Waste (DCM/CHCl ₃)	"Hazardous Waste: Liquid - Halogenated Solvents"	Safety Can (Red) or Glass Winchester
Liquid Waste (MeOH/Acetone)	"Hazardous Waste: Liquid - Halogenated Mixture"	Safety Can (Red)
Contaminated Sharps	"Bio/Chem Hazard Sharps"	Puncture-proof Bin

Critical Note: Even if dissolved in a non-halogenated solvent (like Methanol), the presence of **3-chloro-N-methyl-N-phenylbenzamide** classifies the entire mixture as Halogenated Waste for disposal purposes.

Workflow Visualization

Figure 1: PPE Selection Logic for Substituted Benzamides

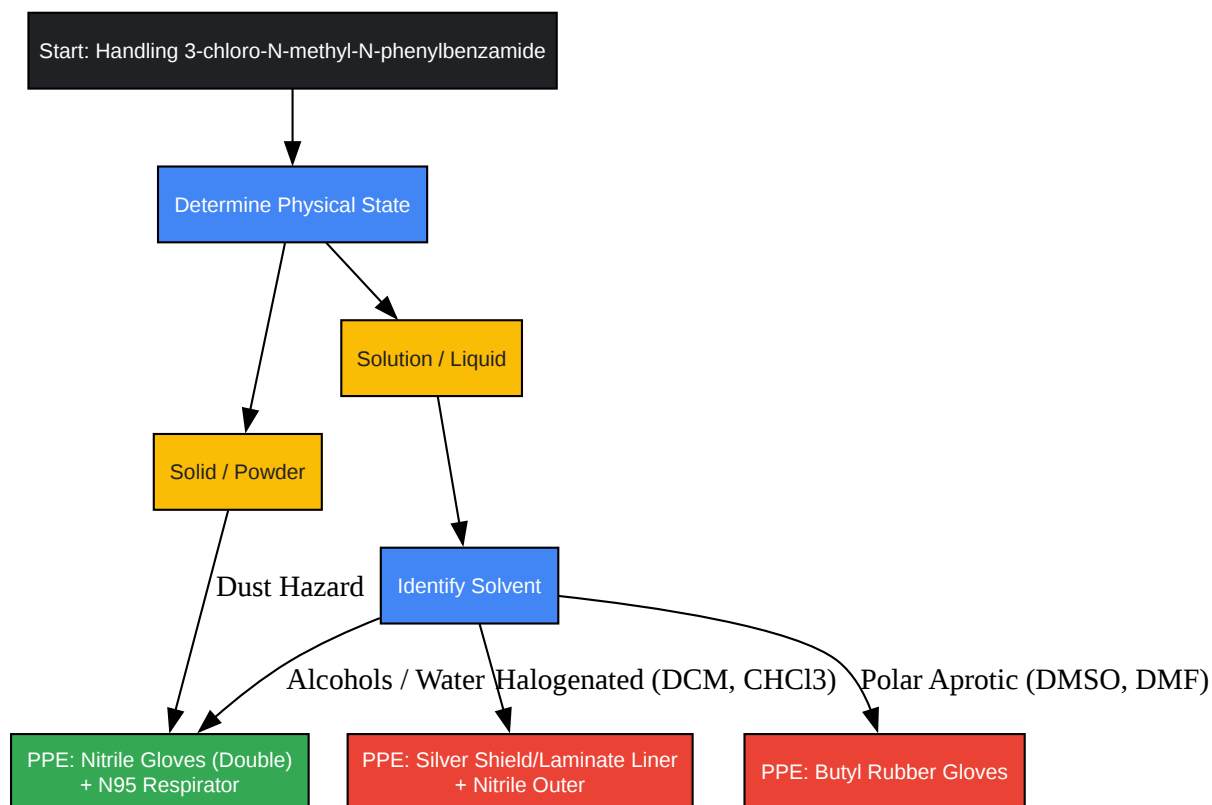


Figure 1: Decision logic for glove and respirator selection based on physical state and solvent carrier.

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[11]

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